

Diclofenac diethylamine carrageenan-induced paw edema model results

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Compound Focus: Diclofenac Diethylamine

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Comparison of Formulation Efficacy

Formulation Type	Key Components	Dose / Size	Efficacy Results (Paw Edema Reduction)	Source
Transdermal Gels [1]	Carbopol-940/PVA, 10% DMSO	Once-a-day application	Produced better and sustained reduction of inflammation compared to marketed Voveran gel.	[1]
Transdermal Patch (C4/OLA) [2]	Silicone/Acrylic adhesive combo, Oleic acid	N/S	99.68% inhibition of edema; showed a sustaining effect.	[2]
Double-Layered Patch [3]	Eudragit RL 100, PVP K-30, Duro-Tak adhesive	2 cm ² patch	Statistically significant ($p < 0.01$) and more effective in decreasing inflammation than marketed Volini gel.	[3]
Oral Combination [4]	Diclofenac + Andrographolide	3-100 mg/kg (each)	Showed synergistic effects , especially at lower doses (Combination Index = 0.41).	[4]

N/S: Not Specified in the source material.

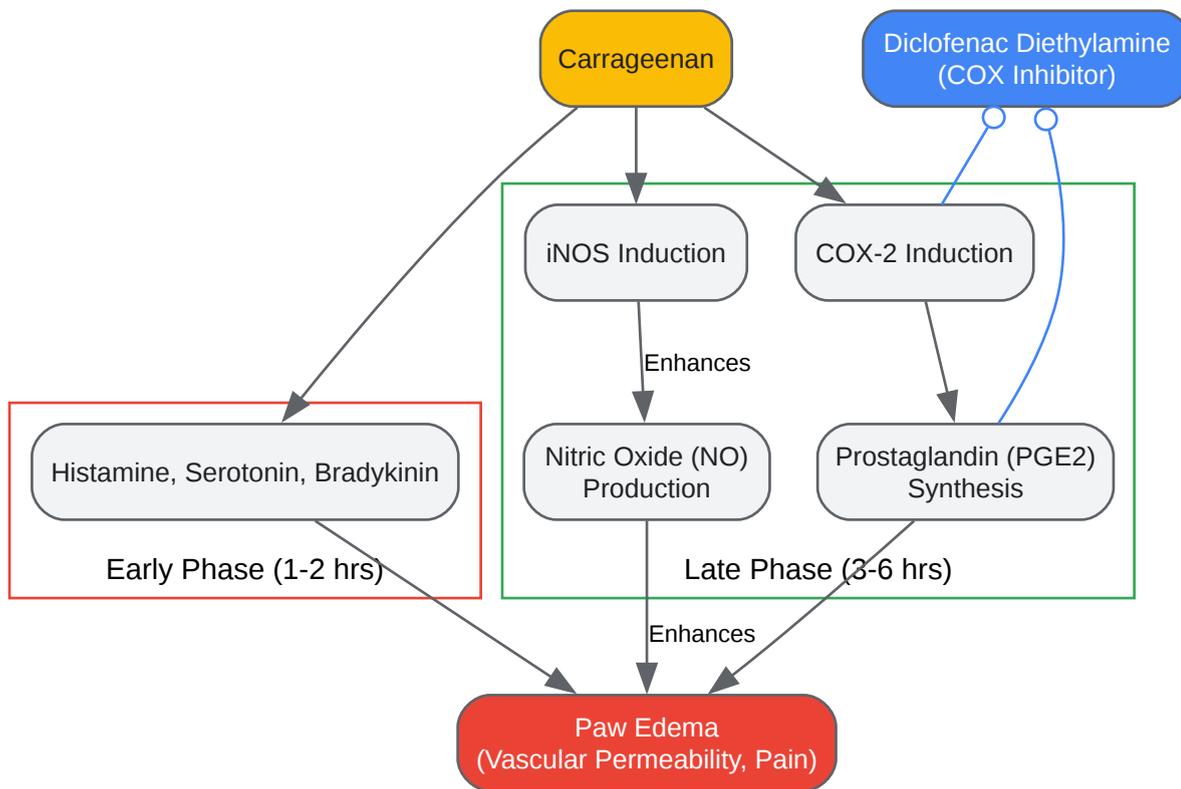
Experimental Protocols Overview

The reliability of the data depends on standardized experimental methods. Here are the core protocols common to these studies:

- **Animal Model:** The studies used male **Wistar or Sprague-Dawley rats** (weighing 150-300 g) [1] [5] [2].
- **Edema Induction:** Inflammation was induced by a **sub-plantar injection** of 0.1 mL of a **1% carrageenan solution** in normal saline into the right hind paw [5] [4] [6].
- **Edema Measurement:** The primary endpoint was the increase in **paw volume**, measured using a **plethysmometer** (which measures water displacement) before and at intervals (1, 2, 3, 4, 6, and 24 hours) after carrageenan injection [5] [4].
- **Data Analysis:** The percentage anti-inflammatory activity is calculated by comparing the edema in treated groups to the control group [5]. Statistical significance is typically determined using ANOVA followed by post-hoc tests [5].

Mechanism of Action in the Model

The carrageenan-induced inflammatory response is biphasic, and Diclofenac works by inhibiting cyclooxygenase (COX) enzymes. The following diagram illustrates the key signaling pathways involved.

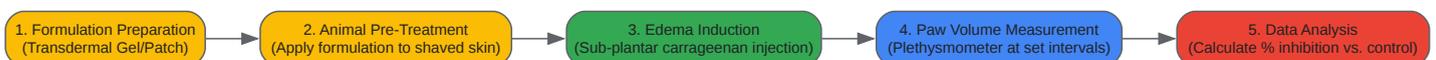


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The diagram shows that DDEA exerts its primary anti-inflammatory effect by **inhibiting the COX-2 enzyme** in the late phase, thereby reducing the production of prostaglandins that cause pain and swelling [7] [3]. This action counteracts the key inflammatory pathway activated by carrageenan.

Experimental Workflow

The standard workflow for evaluating a topical DDEA formulation in this model involves several key stages, from preparation to data analysis.



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A critical step is the **pre-treatment** of animals with the formulation (e.g., 1-2 hours before carrageenan injection) to allow for initial skin permeation, which is critical for topical formulations [1] [3]. Paw volume

is then tracked over time to generate a time-course profile of the anti-inflammatory effect.

Key Research Implications

- **Synergistic Combinations:** Combining diclofenac with other agents like andrographolide allows for **dose reduction**, which could potentially minimize side effects while maintaining efficacy [4].
- **Superior Performance of Patches:** Advanced adhesive patches provide a **sustained release** of the drug, leading to a more prolonged anti-inflammatory effect compared to conventional gels [2] [3].
- **Relevance of Penetration Enhancers:** The inclusion of penetration enhancers like **DMSO and Oleic Acid** is a critical formulation strategy, as they significantly improve drug permeation through the skin and subsequent therapeutic outcomes [1] [2].

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References

1. Formulation and evaluation of once-a-day transdermal gels of... [pubmed.ncbi.nlm.nih.gov]
2. Design and characterization of diclofenac transdermal... diethylamine [link.springer.com]
3. Assessment of Analgesic and Anti-inflammatory Activity of... [biomedpharmajournal.org]
4. Effect of Diclofenac and Andrographolide Combination on ... [pmc.ncbi.nlm.nih.gov]
5. Release-Active Dilutions of Diclofenac Enhance Anti ... [pmc.ncbi.nlm.nih.gov]
6. Carrageenan-Induced Paw Edema Model [creative-bioarray.com]
7. Low-intensity ultrasound attenuates paw edema formation ... [pmc.ncbi.nlm.nih.gov]

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